

# Technical Guide: Physicochemical Properties of Imidocarb Dihydrochloride Monohydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Imidocarb dihydrochloride monohydrate*

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## Introduction

Imidocarb is a carbanilide derivative recognized for its potent antiprotozoal activity. It is widely utilized in veterinary medicine for the treatment and prophylaxis of parasitic infections, most notably babesiosis in a range of animals. For research and development purposes, Imidocarb is often supplied as a more stable salt, typically as a dihydrochloride. This technical guide focuses on the precise molecular and physical characteristics of its hydrated form, **Imidocarb dihydrochloride monohydrate**. A clear understanding of its molecular formula and related properties is fundamental for accurate experimental design, formulation, and regulatory documentation.

## Molecular Formula and Structure

The molecular formula for **Imidocarb dihydrochloride monohydrate** can be represented in two ways:

- Detailed Empirical Formula (Hill Notation):  $C_{19}H_{20}N_6O \cdot 2HCl \cdot H_2O$ <sup>[1]</sup>
- Combined Molecular Formula:  $C_{19}H_{24}Cl_2N_6O_2$ <sup>[2][3]</sup>

The detailed empirical formula is often preferred in a scientific context as it explicitly delineates the parent Imidocarb molecule from the two hydrochloride moieties and the single water molecule of hydration. This distinction is crucial for stoichiometric calculations and for understanding the compound's chemical nature.

## Physicochemical Data

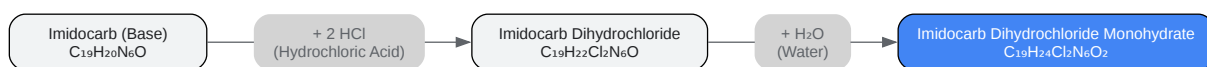
The key quantitative properties of Imidocarb and its common salt forms are summarized in the table below for straightforward comparison. This data is essential for accurate sample preparation, analytical method development, and interpretation of experimental results.

Property	Imidocarb (Parent)	Imidocarb Dihydrochloride	Imidocarb Dihydrochloride Monohydrate
Molecular Formula	$C_{19}H_{20}N_6O$ <a href="#">[4]</a>	$C_{19}H_{22}Cl_2N_6O$ <a href="#">[5]</a>	$C_{19}H_{20}N_6O \cdot 2HCl \cdot H_2O$ <a href="#">[1]</a>
Molecular Weight (g/mol)	348.40 <a href="#">[4]</a>	421.32 <a href="#">[5]</a> <a href="#">[6]</a>	439.34 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
CAS Number	27885-92-3	5318-76-3 <a href="#">[5]</a>	5318-76-3 (for anhydrous) <a href="#">[1]</a>

Note: The CAS Number 5318-76-3 is assigned to the anhydrous dihydrochloride form but is commonly used to refer to the monohydrate as well.[\[1\]](#)

## Structural Relationship

The relationship between the parent Imidocarb molecule and its dihydrochloride monohydrate salt form is a straightforward acid-base reaction followed by hydration. The basic nitrogen centers within the imidazoline rings of the Imidocarb molecule are protonated by hydrochloric acid to form the dihydrochloride salt, which subsequently crystallizes with one molecule of water.



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*Chemical transformation from Imidocarb to its hydrated salt.*

## Experimental Considerations

When working with **Imidocarb dihydrochloride monohydrate**, it is critical for researchers to use the correct molecular weight of 439.34 g/mol for preparing solutions of a specific molarity. Using the molecular weight of the anhydrous form or the parent base will result in significant concentration errors, impacting the validity and reproducibility of experimental outcomes.

Due to its hydrated nature, storage in a desiccated environment is recommended to prevent the uptake of additional atmospheric moisture or the loss of the water of hydration, both of which would alter the compound's formula weight.

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